

Technical Overview of 7-Hydroxyheptanal: Molecular Properties

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Compound of Interest

Compound Name: 7-Hydroxyheptanal

Cat. No.: B3188561

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential molecular information for **7-Hydroxyheptanal**, a bifunctional organic compound featuring both a hydroxyl and an aldehyde group. This structure makes it a valuable intermediate in various chemical syntheses.

Core Molecular Data

The fundamental molecular properties of **7-Hydroxyheptanal** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	130.18 g/mol	[2] [3] [5]
Exact Mass	130.099379685 Da	[1] [2]

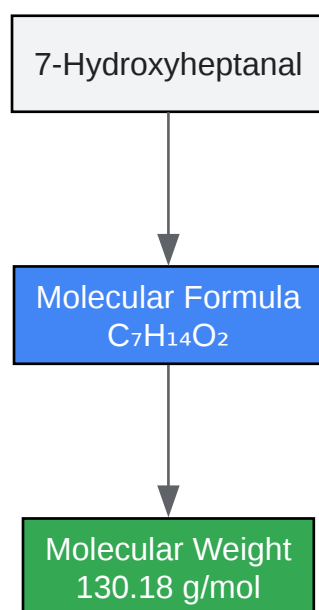
Experimental Protocols and Further Research

The synthesis and application of **7-Hydroxyheptanal** can be explored through various experimental protocols. However, providing detailed, novel methodologies for specific experiments falls outside the scope of this document. Researchers are encouraged to consult

peer-reviewed chemical literature for established synthetic routes, purification techniques, and analytical procedures.

Structural and Informational Relationship

The following diagram illustrates the logical connection between the common name of the compound and its fundamental molecular properties.



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Caption: Logical flow from chemical name to molecular formula and weight.

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